

Application Notes and Protocols for Alvespimycin Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: *Alvespimycin Hydrochloride*

Cat. No.: *B1663619*

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Introduction

Alvespimycin Hydrochloride, also known as 17-DMAG Hydrochloride, is a potent, water-soluble analog of geldanamycin that acts as a heat shock protein 90 (HSP90) inhibitor.[1][2][3] It binds to the ATP-binding pocket of HSP90, leading to the proteasomal degradation of HSP90 client proteins.[4][5][6] Many of these client proteins are oncoproteins critical for tumor cell proliferation and survival, including Her-2, EGFR, Akt, and Raf-1.[4][5] This mechanism makes Alvespimycin a compound of significant interest in cancer research and drug development.[1][7] Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **Alvespimycin Hydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Alvespimycin Hydrochloride** is presented in the table below.

Property	Value	Reference
Synonyms	17-DMAG HCl, KOS-1022, NSC707545	[1]
Molecular Formula	C ₃₂ H ₄₉ ClN ₄ O ₈	[6][8]
Molecular Weight	653.21 g/mol	[1][6]
CAS Number	467214-21-7	[1][8]
Appearance	Solid	[1][8]
Purity	≥99% by HPLC	[1]
Mechanism of Action	Potent HSP90 inhibitor (IC ₅₀ = 62 ± 29 nM)	[1][9]

Solubility Data

The solubility of **Alvespimycin Hydrochloride** in common laboratory solvents is crucial for the preparation of stock solutions.

Solvent	Solubility	Notes	Reference
DMSO	≥26.2 mg/mL (≥40.1 mM)	Some sources report solubility up to 100 mg/mL (153.09 mM). Use fresh, anhydrous DMSO for best results.	[1][9]
Water	≥3.04 mg/mL (≥4.65 mM)	Warming the solution to 37°C and using an ultrasonic bath can aid dissolution.	[1]
Ethanol	Insoluble		[1][9]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Alvespimycin Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is the most common solvent for this compound.

Materials:

- **Alvespimycin Hydrochloride** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Sterile, precision pipettes and tips

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **Alvespimycin Hydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Alvespimycin Hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.53 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Alvespimycin Hydrochloride**. For a 10 mM solution, add 1 mL of DMSO for every 6.53 mg of compound.
- **Mixing:** Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming to 37°C or sonication can be used to facilitate dissolution if necessary.[\[1\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years).[\[10\]](#)

Protocol 2: Preparation of a 1 mg/mL Alvespimycin Hydrochloride Stock Solution in Water

For certain cell culture applications, a stock solution in an aqueous buffer may be preferred.

Materials:

- **Alvespimycin Hydrochloride** (solid)
- Sterile, deionized, or distilled water
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Sterile, precision pipettes and tips
- Water bath or incubator at 37°C
- Ultrasonic bath

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **Alvespimycin Hydrochloride** to equilibrate to room temperature.
- **Weighing:** Weigh out the desired amount of **Alvespimycin Hydrochloride**. For 1 mL of a 1 mg/mL solution, use 1 mg of the compound.
- **Dissolution:** Add the appropriate volume of sterile water.
- **Mixing:** To aid dissolution, warm the vial to 37°C and use an ultrasonic bath until the solid is completely dissolved.^[1]
- **Sterilization (Optional):** If required for your application, sterilize the solution by passing it through a 0.22 µm syringe filter.

- Storage: Aqueous solutions of **Alvespimycin Hydrochloride** are not stable for long-term storage and should be prepared fresh. It is not recommended to store aqueous solutions for more than one day.[\[1\]](#)[\[3\]](#)

Quality Control

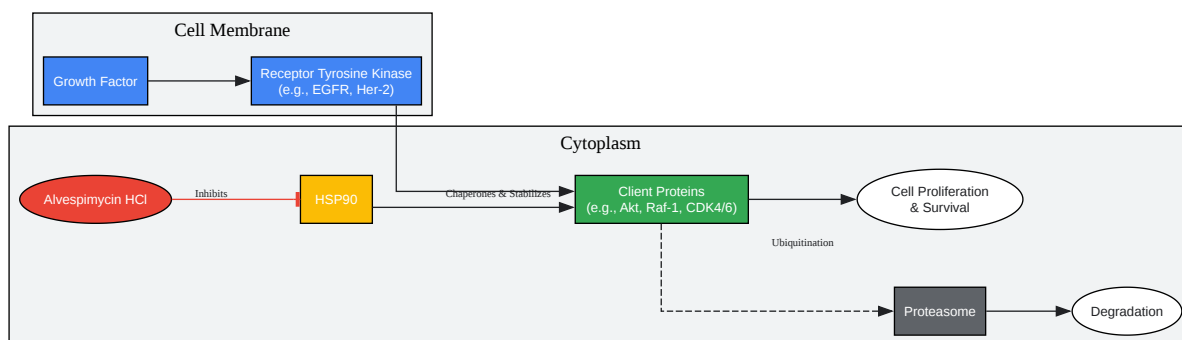
To ensure the integrity and activity of the prepared stock solution, the following quality control measures are recommended:

- Visual Inspection: The stock solution should be clear and free of any precipitates.
- Concentration Verification: The concentration can be verified using UV-Vis spectrophotometry by measuring the absorbance at the appropriate wavelength.
- Functional Assay: The biological activity of the stock solution can be confirmed by treating a sensitive cell line (e.g., SKBR3 or SKOV3 cells) and measuring the degradation of a known HSP90 client protein, such as Her2, by Western blot.[\[10\]](#)

Visualizations

Signaling Pathway of Alvespimycin Hydrochloride

The following diagram illustrates the mechanism of action of **Alvespimycin Hydrochloride** as an HSP90 inhibitor.

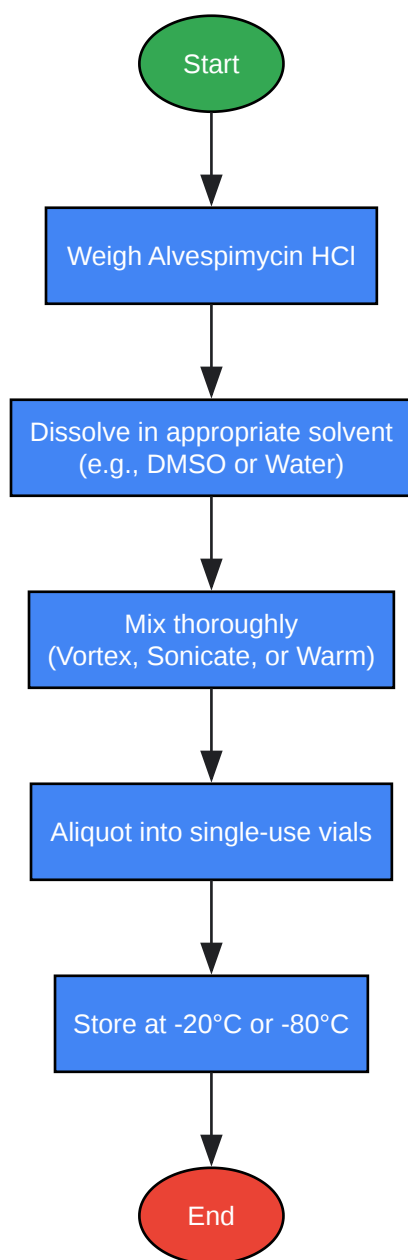


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Caption: Mechanism of action of **Alvespimycin Hydrochloride**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing **Alvespimycin Hydrochloride** stock solutions.



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